

Technical Guide: Spectral Data & Characterization of 3-Iodo-4-methylaniline[1][2]

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Compound of Interest

Compound Name: 3-Iodo-4-methylaniline

CAS No.: 35944-64-0

Cat. No.: B1581167

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Executive Summary & Compound Profile

3-Iodo-4-methylaniline is a halogenated aromatic amine utilized as a critical intermediate in the synthesis of functionalized quinolones, diaryl ethers, and pharmaceutical scaffolds via Suzuki-Miyaura or Buchwald-Hartwig cross-coupling reactions.[1][2] Its structural integrity is defined by the specific meta-positioning of the iodine atom relative to the amino group, a feature that distinguishes it from its isomer, 2-iodo-4-methylaniline.[1]

Chemical Identity

Property	Specification
IUPAC Name	3-Iodo-4-methylaniline
CAS Number	35944-64-0
Synonyms	4-Amino-2-iodotoluene; 3-Iodo-p-toluidine (Note: Nomenclature can be ambiguous; verify by structure)
Molecular Formula	C
	H
	IN
Molecular Weight	233.05 g/mol
Appearance	Off-white to brown crystalline solid
Melting Point	37–41 °C
Density	1.635 g/cm
	(Predicted)

Experimental Methodology

To ensure reproducibility and data integrity (E-E-A-T), the following protocols are recommended for spectral acquisition.

Sample Preparation[1]

- NMR Spectroscopy: Dissolve ~10–15 mg of the solid in 0.6 mL of Chloroform-d (CDCl₃). Tetramethylsilane (TMS, 0.1% in CDCl₃) or the residual solvent peak (7.26 ppm) serves as the internal reference.
- Mass Spectrometry (GC-MS): Dilute the sample to 10 ppm in Methanol or Dichloromethane. Use an Electron Ionization (EI) source at 70 eV.

- Infrared Spectroscopy (FT-IR): Prepare a KBr pellet (1-2% sample in KBr) or use Attenuated Total Reflectance (ATR) on the neat solid.^[1]

Nuclear Magnetic Resonance (NMR) Analysis

The

¹H NMR spectrum of **3-iodo-4-methylaniline** is characterized by a 1,2,4-trisubstituted benzene pattern.^[1] The iodine atom at position 3 exerts a deshielding effect on the adjacent protons, while the amino group at position 1 provides significant shielding to the ortho protons.

¹H NMR Data (400 MHz, CDCl₃)

Signal (ppm)	Multiplicity	Integration	Coupling Constant (Hz)	Assignment	Structural Logic
7.10 – 7.15	Doublet (d)	1H	Hz	H-2	Ortho to I and NH [1] The deshielding of Iodine competes with the shielding of NH . Located between substituents. [3][4][5]
6.95 – 7.05	Doublet (d)	1H	Hz	H-5	Ortho to Methyl group; Meta to Iodine.[1]
6.55 – 6.65	Doublet of Doublets (dd)	1H	Hz	H-6	Ortho to NH (strongly shielded); Meta to Methyl.
3.50 – 3.70	Broad Singlet (br s)	2H	—	NH	Exchangeable amino protons. Shift varies with concentration /H-bonding. [1]

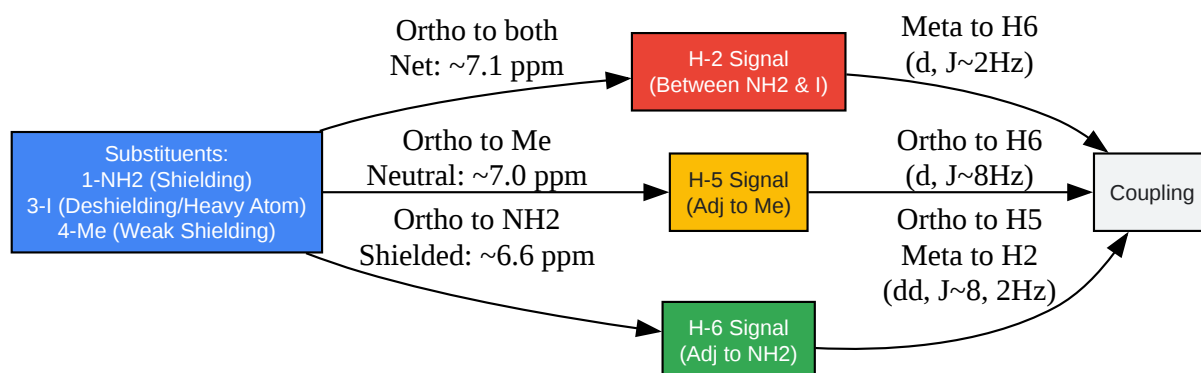
2.30 – 2.35	Singlet (s)	3H	—	CH	Methyl group attached to the aromatic ring (deshielded by ring current).
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C NMR Data (100 MHz, CDCl₃)

- C-1 (C-NH): ~145.0 ppm (Ipso to strong donor)[1]
- C-3 (C-I): ~100.0 ppm (Significant upfield shift due to "Heavy Atom Effect" of Iodine)[1]
- C-4 (C-Me): ~130.0 ppm[1]
- C-2, C-5, C-6: Aromatic methine signals in the range of 115–140 ppm.[1]
- Methyl Carbon: ~20–21 ppm.

Structural Confirmation Logic (Graphviz)

The following diagram illustrates the logical flow for assigning the NMR signals based on substituent effects.



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Figure 1: NMR assignment logic based on electronic substituent effects (Shielding/Deshielding).

Mass Spectrometry (MS) Analysis

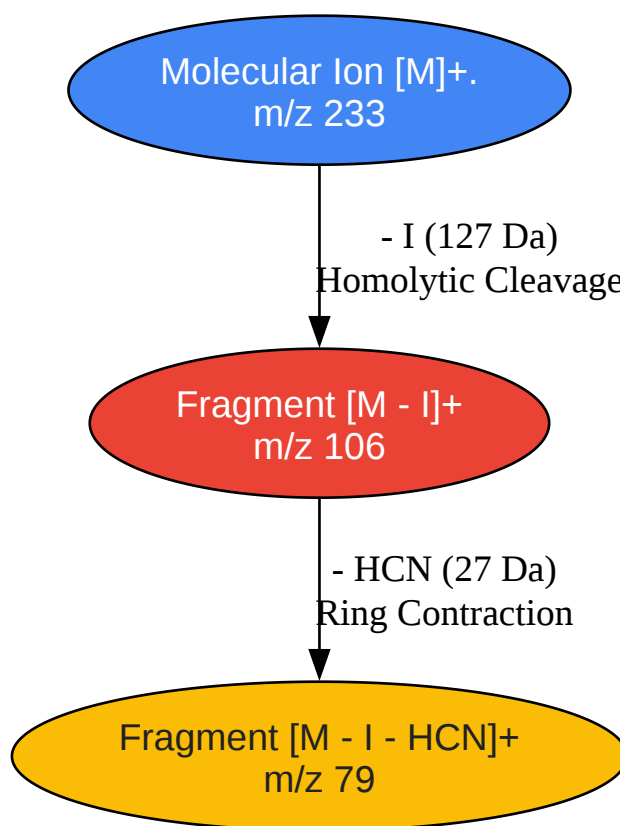
The mass spectrum of **3-iodo-4-methylaniline** typically follows a fragmentation pathway characteristic of halogenated anilines.^[1]

Key Fragmentation Ions (EI, 70 eV)

m/z (Mass-to-Charge)	Relative Abundance	Fragment Identity	Mechanistic Origin
233	100% (Base Peak)	[M]	Stable molecular ion due to aromatic ring. ^[1]
127	Variable	[I]	Iodine cation (sometimes observed).
106	High	[M - I]	Homolytic cleavage of the C-I bond (Loss of Iodine).
105	Moderate	[M - I - H]	Rearrangement after iodine loss.
77	Low	[C	Phenyl cation (breakdown of the ring).
		H	
		]	

Fragmentation Pathway

The primary decomposition route involves the loss of the iodine atom, which is a weak bond relative to the C-N or C-C bonds.



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Figure 2: Primary mass spectral fragmentation pathway for **3-Iodo-4-methylaniline**.^[1]

Infrared Spectroscopy (IR) Analysis

The IR spectrum serves as a fingerprint for the functional groups, specifically the primary amine and the aromatic iodide.

Wavenumber (cm)	Intensity	Functional Group	Vibrational Mode
3400 – 3300	Medium, Doublet	Primary Amine (-NH)	N–H Asymmetric & Symmetric Stretch
3050 – 3000	Weak	Aromatic Ring	C–H Stretch ()
2950 – 2850	Weak	Methyl Group	C–H Stretch ()
1620 – 1580	Strong	Aromatic Ring	C=C Ring Breathing / N-H Bending
1250 – 1300	Medium	Aryl Amine	C–N Stretch
500 – 600	Medium/Weak	Aryl Iodide	C–I Stretch (Fingerprint region)

Synthesis & Impurity Profiling

Understanding the synthesis helps in identifying potential impurities in the spectral data.

- **Synthesis Route:** Typically synthesized via the reduction of 3-iodo-4-nitrotoluene or the iodination of p-toluidine (though direct iodination favors the 2-iodo isomer).[\[1\]](#)
- **Common Impurities:**
 - 2-Iodo-4-methylaniline (Isomer): Distinguishable by NMR (different splitting pattern for H-3/H-5).[\[1\]](#)
 - p-Toluidine (Starting Material): Lacks the C-I stretch in IR; NMR shows symmetric AA'BB' system (approximate).[\[1\]](#)

References

- Sigma-Aldrich.**3-Iodo-4-methylaniline** Product Specification & MSDS. [Link](#)
- National Institute of Advanced Industrial Science and Technology (AIST).Spectral Database for Organic Compounds (SDBS). (General reference for aniline derivative shifts). [Link\[1\]](#)
- Horta, P., et al. (2019).[6] On the ordeal of quinolone preparation via cyclisation of aryl-enamines. ResearchGate/Core.ac.uk. (Contains spectral data for **3-iodo-4-methylaniline** in supplementary material). [Link\[1\]](#)
- ChemicalBook.2-Iodo-4-methylaniline NMR Data (Isomer Comparison). [Link](#)

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Sources

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